

Benchmarking the efficiency of "6-Chlorohept-4-EN-2-yne" reactions

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Compound of Interest

Compound Name: 6-Chlorohept-4-EN-2-yne

Cat. No.: B15447710

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A Comparative Guide to the Efficiency of Chloro-Enyne Reactions

For Researchers, Scientists, and Drug Development Professionals

Introduction

While the specific compound "6-Chlorohept-4-en-2-yne" is not extensively documented in scientific literature, this guide provides a comprehensive benchmark of the efficiency of reactions involving the broader class of chloro-enyne compounds. Chloro-enyne are versatile intermediates in organic synthesis, offering multiple reactive sites for the construction of complex molecular architectures. This guide focuses on the palladium-catalyzed Sonogashira cross-coupling reaction, a cornerstone of carbon-carbon bond formation, to illustrate the reactivity and efficiency of chloro-enyne. We will compare this methodology with alternative cross-coupling reactions and provide detailed experimental protocols and data to inform your synthetic strategies.

Data Presentation: Comparison of Cross-Coupling Reactions for Enyne Synthesis

The following table summarizes the efficiency of the Sonogashira coupling of a representative vinyl chloride with a terminal alkyne and compares it with the Suzuki coupling, another powerful method for C-C bond formation.

Reaction	Catalyst System	Base	Solvent	Temperature (°C)	Reaction Time (h)	Yield (%)	Key Advantages	Limitations
Sonogashira Coupling	Pd(PPh ₃) ₄ / CuI	Et ₃ N	THF	25-65	2-24	75-95	Mild reaction conditions, high functional group tolerance. [1] [2] [3]	Requires a terminal alkyne, potential for homocoupling of the alkyne. [4]
Suzuki Coupling	Pd(OAc) ₂ / SPhos	K ₃ PO ₄	Toluene /H ₂ O	80-110	12-24	80-98	Utilizes readily available boronic acids, broad substrate scope. [5] [6] [7]	Requires synthesis of the organoboron reagent, often higher temperatures. [6]

Experimental Protocols

General Protocol for Sonogashira Coupling of a Vinyl Chloride with a Terminal Alkyne

This protocol provides a typical procedure for the palladium-catalyzed cross-coupling of a vinyl chloride with a terminal alkyne to synthesize a conjugated enyne.

Materials:

- Vinyl chloride (1.0 mmol)
- Terminal alkyne (1.2 mmol)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.05 mmol, 5 mol%)
- Copper(I) iodide (CuI) (0.1 mmol, 10 mol%)
- Triethylamine (Et₃N) (2.0 mmol)
- Anhydrous tetrahydrofuran (THF) (10 mL)

Procedure:

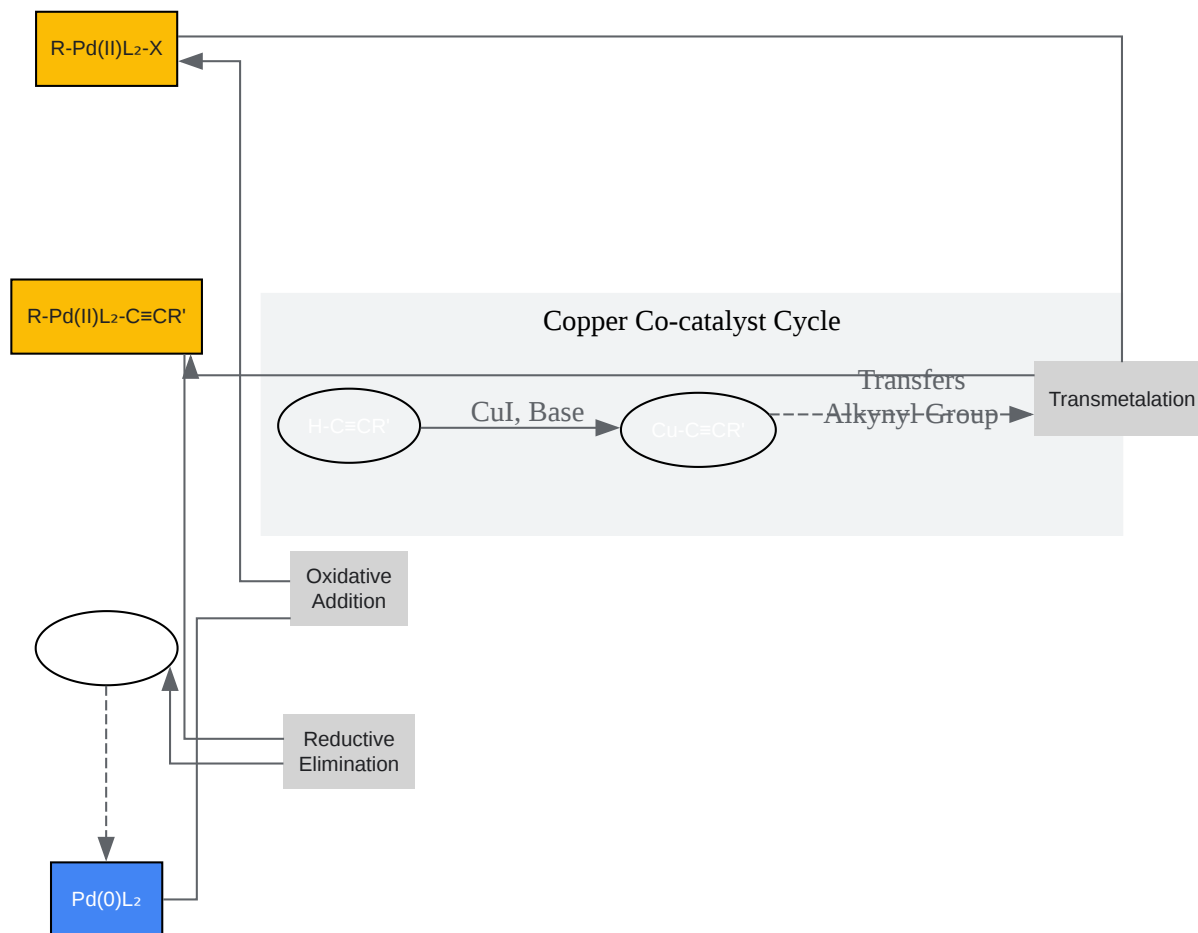
- To a dry Schlenk flask under an inert atmosphere (argon or nitrogen), add the vinyl chloride, terminal alkyne, Pd(PPh₃)₄, and CuI.
- Add anhydrous THF followed by triethylamine via syringe.
- Stir the reaction mixture at room temperature or heat to 50 °C. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction with saturated aqueous ammonium chloride solution.
- Extract the product with diethyl ether or ethyl acetate (3 x 20 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired enyne.

Visualizations

Catalytic Cycle of the Sonogashira Coupling Reaction

The following diagram illustrates the key steps in the catalytic cycle of the Sonogashira cross-coupling reaction.

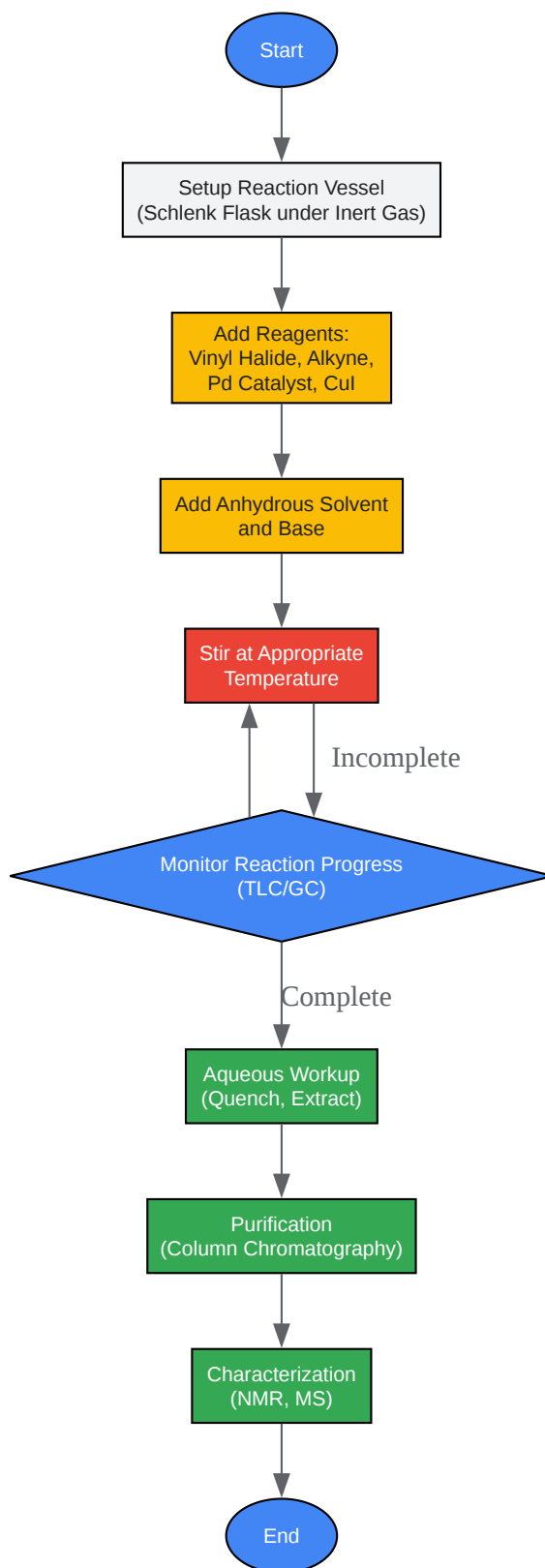
Copper Cycle

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Caption: Catalytic cycle of the Sonogashira cross-coupling reaction.

Experimental Workflow for Sonogashira Coupling

This diagram outlines the general laboratory workflow for performing a Sonogashira coupling reaction.

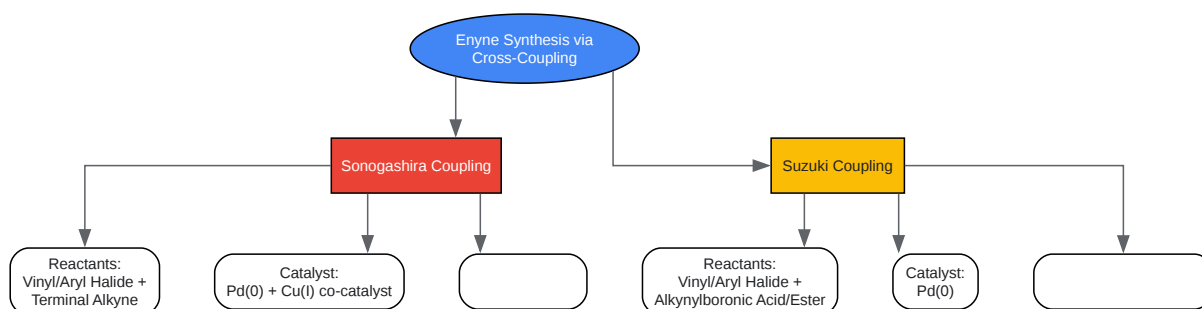


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Caption: General experimental workflow for Sonogashira coupling.

Logical Relationship: Sonogashira vs. Suzuki Coupling

This diagram provides a high-level comparison of the key components and considerations for Sonogashira and Suzuki cross-coupling reactions.



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Caption: Comparison of Sonogashira and Suzuki coupling reactions.

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